

Safe Handling and Disposal of N'-Nitrosopentyl-(2-picolyl)amine: A Procedural Guide

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Compound of Interest

Compound Name: *N'*-Nitrosopentyl-(2-picolyl)amine

Cat. No.: B013980

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds is paramount to ensure laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for **N'-Nitrosopentyl-(2-picolyl)amine**, a compound utilized as an internal standard in the analysis of tobacco-specific nitrosamines. While a specific Safety Data Sheet (SDS) for this compound is not readily available in public domains, this document compiles information from supplier data and general knowledge of N-nitrosamines to offer a comprehensive procedural plan.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **N'-Nitrosopentyl-(2-picolyl)amine** is the first step in safe handling. The following table summarizes key quantitative data.

Property	Value	Source
CAS Number	383417-48-9	[1][2][3]
Molecular Formula	C11H17N3O	[1][2]
Molecular Weight	207.27 g/mol	[1][2][3]
Appearance	Oil	[4]
Boiling Point	105°C at 0.3 mm Hg	[4]
Density	1.04 ± 0.1 g/cm ³ (Predicted)	[4]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly)	[4]
Storage Temperature	Refrigerator (2-8°C)	[4][5]

Hazard Identification and Personal Protective Equipment (PPE)

N-nitrosamines as a class of compounds are considered potent carcinogens and should be handled with extreme caution. Although specific toxicity data for **N'-Nitrosopentyl-(2-picolyl)amine** is not available, it is prudent to treat it as a hazardous substance.

Potential Hazards:

- May be carcinogenic.
- May cause skin, eye, and respiratory irritation.
- Toxic if swallowed, inhaled, or absorbed through the skin.

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.
- Eye Protection: Safety glasses with side shields or chemical splash goggles must be worn.

- **Lab Coat:** A flame-retardant lab coat should be worn at all times.
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.

Step-by-Step Handling and Disposal Procedures

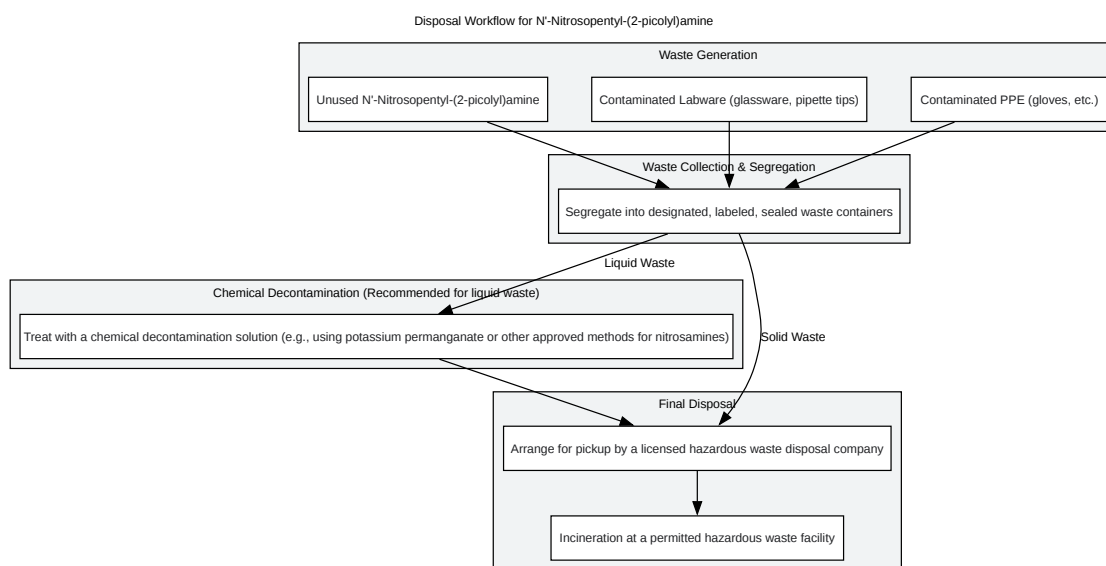
Adherence to strict operational protocols is crucial when working with **N'-Nitrosopentyl-(2-picolyl)amine**. The following procedures outline the safe handling, storage, and disposal of this compound.

Handling and Storage

- **Receiving and Unpacking:** Upon receipt, inspect the container for any damage or leaks. Wear appropriate PPE during unpacking.
- **Storage:** Store the compound in a tightly sealed, clearly labeled container in a refrigerator at 2-8°C.^{[4][5]} The storage area should be well-ventilated and separate from incompatible materials.
- **Preparation of Solutions:** All weighing and solution preparation must be performed within a certified chemical fume hood.
- **Spill Management:** In the event of a spill, evacuate the area and prevent others from entering. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ventilate the area and wash the spill site thoroughly.

Disposal Workflow

The proper disposal of **N'-Nitrosopentyl-(2-picolyl)amine** and any contaminated materials is critical to prevent environmental contamination and ensure personnel safety.



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